

physical properties of m-Nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Nitrobenzaldehyde

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An In-depth Technical Guide to the Physical Properties of m-Nitrobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of m-Nitrobenzaldehyde (CAS No: 99-61-6). The information is curated for researchers, scientists, and professionals in drug development who require precise data for experimental design, synthesis, and formulation. This document summarizes key quantitative data, outlines standard experimental protocols for property determination, and illustrates the general workflow for physical property analysis.

Core Physical and Chemical Properties

m-Nitrobenzaldehyde is an organic aromatic compound featuring a nitro group meta-substituted to an aldehyde on a benzene ring.^{[1][2][3][4]} Its chemical structure significantly influences its physical properties and reactivity.

Data Summary Table

The following table summarizes the key quantitative physical properties of m-Nitrobenzaldehyde, compiled from various sources for easy comparison.

Property	Value
Molecular Formula	C ₇ H ₅ NO ₃
Molecular Weight	151.12 g/mol [5] [6] [7] [8] [9]
Appearance	Yellow to yellowish-brown crystalline powder or granulate. [1] [2] [3] [5] [7] [10] [11]
Melting Point	55 - 59 °C (131 - 138 °F) [1] [5] [6] [7] [8] [10] [12] [13]
Boiling Point	285 - 290 °C at 760 mmHg [2] [4] [5] [6] 164 °C at 23 mmHg [1] [5] [7]
Density	~1.279 - 1.338 g/cm ³ [3] [5] [12]
Solubility	Water: Slightly soluble/Insoluble (1.6 g/L) [1] [3] [5] [8] [10] [11] Organic Solvents: Soluble in ethanol, methanol, ether, acetone, chloroform, benzene, and toluene. [3] [5] [10]
Vapor Pressure	0.00966 mmHg at 25 °C [5] [12]
Vapor Density	5.21 (vs air) [2] [5] [10] [11] [13]
Refractive Index	1.580 - 1.617 (estimate) [2] [5] [12]
Flash Point	164 °C at 23 mmHg [5] [7] 128.6 °C [12]
LogP (Octanol/Water)	1.47 [2] [4] [6]

Spectroscopic Data

Spectroscopic analysis is critical for the structural elucidation and purity assessment of m-Nitrobenzaldehyde.

- ¹H NMR Spectrum:** The proton NMR spectrum provides information on the hydrogen environments in the molecule. Key signals can be assigned to the aldehydic proton and the aromatic protons.[\[14\]](#)

- **IR Spectrum:** The infrared spectrum reveals the presence of key functional groups. Characteristic peaks for m-Nitrobenzaldehyde include those for the aldehyde C-H stretch, the carbonyl (C=O) stretch, and the nitro (N-O) stretches.[\[15\]](#)
- **UV/Visible Spectrum:** The UV-Vis spectrum shows the electronic transitions within the molecule and is useful for quantitative analysis.[\[9\]](#)
- **Mass Spectrum:** Mass spectrometry provides the molecular weight and fragmentation pattern, which aids in confirming the molecular structure.[\[16\]](#)

Experimental Protocols

The following sections detail standardized methodologies for determining the key physical properties of a solid organic compound like m-Nitrobenzaldehyde.

Melting Point Determination

The melting point is a crucial indicator of purity. The procedure involves heating a small sample and observing the temperature range over which it transitions from a solid to a liquid.[\[17\]](#)

Methodology:

- **Sample Preparation:** A small amount of dry, crystalline m-Nitrobenzaldehyde is packed into a capillary tube to a depth of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus (e.g., a Vernier Melt Station or similar device) is used.[\[17\]](#)
- **Heating:** The capillary tube is placed in the heating block of the apparatus. The sample is heated rapidly to a temperature approximately 10-15 °C below the expected melting point (56-58 °C).
- **Observation:** The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid mass turns into a

clear liquid is recorded as the end of the range. A pure substance typically has a sharp melting range of 1-2 °C.

Boiling Point Determination (at Reduced Pressure)

Given its high boiling point at atmospheric pressure, determining the boiling point of m-Nitrobenzaldehyde is often performed under reduced pressure (vacuum distillation) to prevent decomposition.

Methodology:

- **Apparatus Setup:** A simple distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.^[17] The system is connected to a vacuum source with a manometer to monitor the pressure.
- **Sample and Boiling Chips:** The round-bottom flask is charged with m-Nitrobenzaldehyde and a few boiling chips to ensure smooth boiling.
- **Distillation:** The system is evacuated to the desired pressure (e.g., 23 mmHg). The flask is then heated gently.
- **Temperature Reading:** The temperature is monitored. The boiling point is the temperature at which the vapor condenses on the thermometer bulb, and a stable temperature is maintained during the distillation of the liquid.^[17]

Solubility Assessment

Solubility tests determine the suitability of various solvents for reactions, recrystallization, and formulation.^[18]

Methodology:

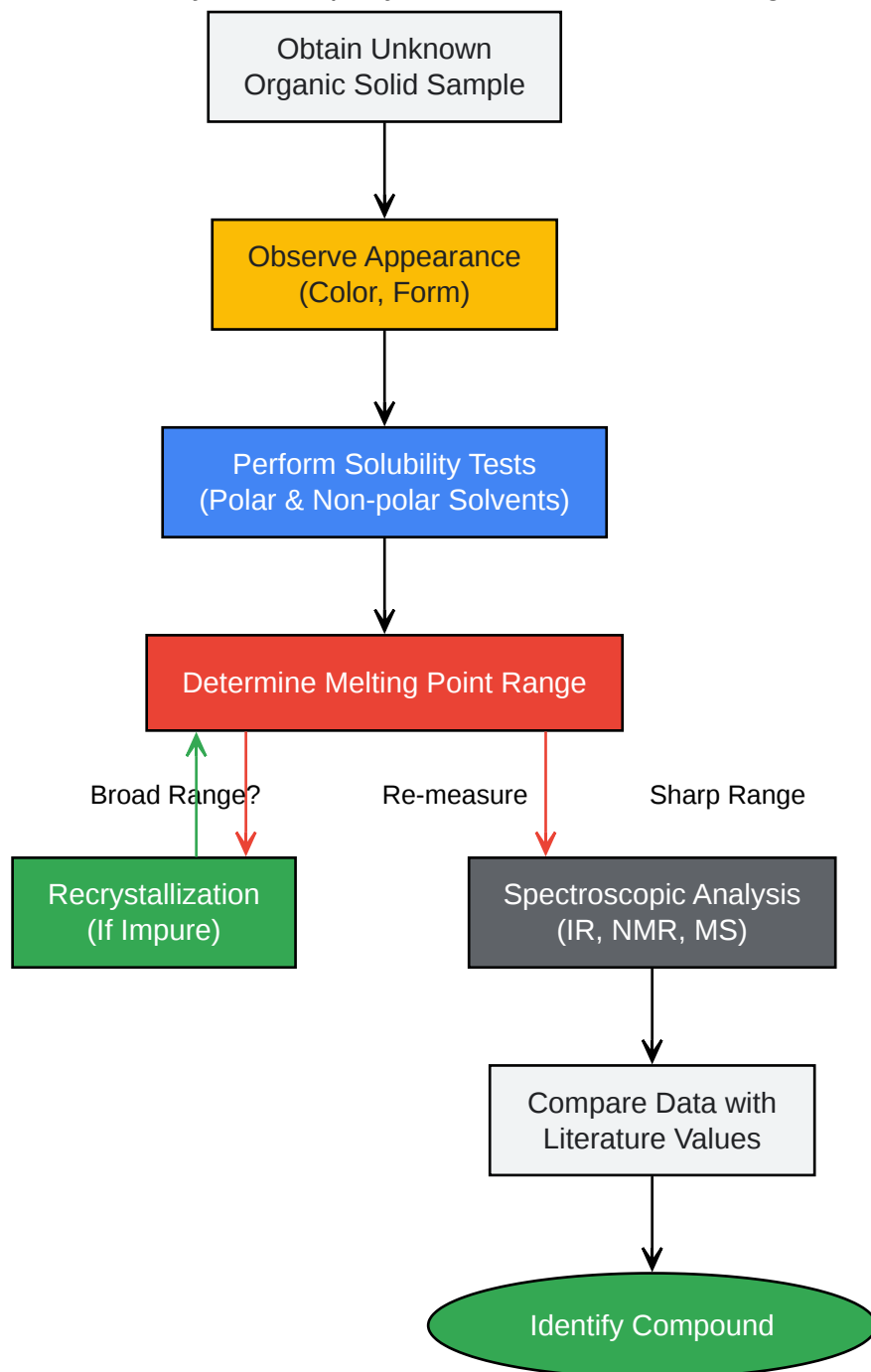
- **Solvent Selection:** A range of solvents of varying polarities are selected (e.g., water, ethanol, methanol, toluene, hexane).
- **Procedure:** A small, measured amount of m-Nitrobenzaldehyde (e.g., 10 mg) is placed into a test tube.

- **Solvent Addition:** A measured volume of the selected solvent (e.g., 1 mL) is added to the test tube.
- **Observation:** The mixture is agitated at room temperature. The solubility is observed and categorized (e.g., soluble, partially soluble, insoluble).
- **Effect of Temperature:** For solvents in which the compound is sparingly soluble, the mixture can be gently heated to observe if solubility increases with temperature, which is a key principle for recrystallization.[\[3\]](#)

Logical Workflow Visualization

The following diagram illustrates the general workflow for characterizing an unknown organic solid by determining its physical properties.

Workflow for Physical Property Characterization of an Organic Solid



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Caption: General experimental workflow for the identification of an organic solid.

Safety and Handling

m-Nitrobenzaldehyde is classified as harmful and an irritant.[5] It is irritating to the eyes, respiratory system, and skin.[5] It is also toxic to aquatic life with long-lasting effects.

- Handling: Use in a well-ventilated area, preferably under a fume hood. Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[5] Avoid inhalation of dust and contact with skin and eyes.
- Storage: Store in a cool, dry place below +30°C in a tightly sealed container.[2][5] The compound is noted to be air-sensitive.[2][5][11]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations. Avoid release to the environment.

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